

Metabolic Profiling and Quantification of Sphingolipids by Liquid Chromatography-Tandem Mass Spectrometry

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Compound of Interest

Compound Name: C16 Ceramide (d16:1,C16:0)

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

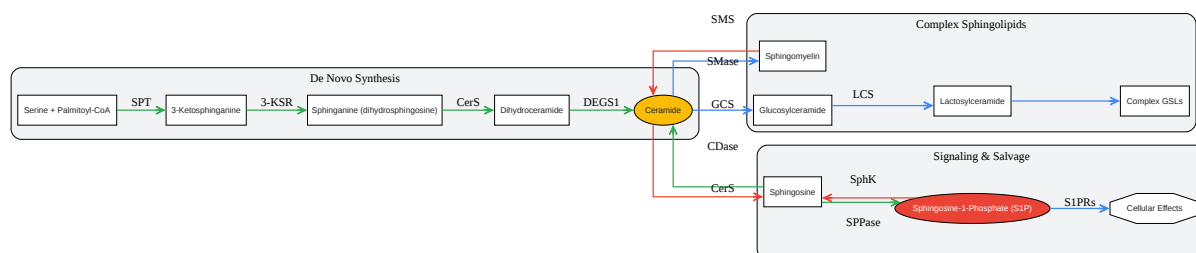
Introduction

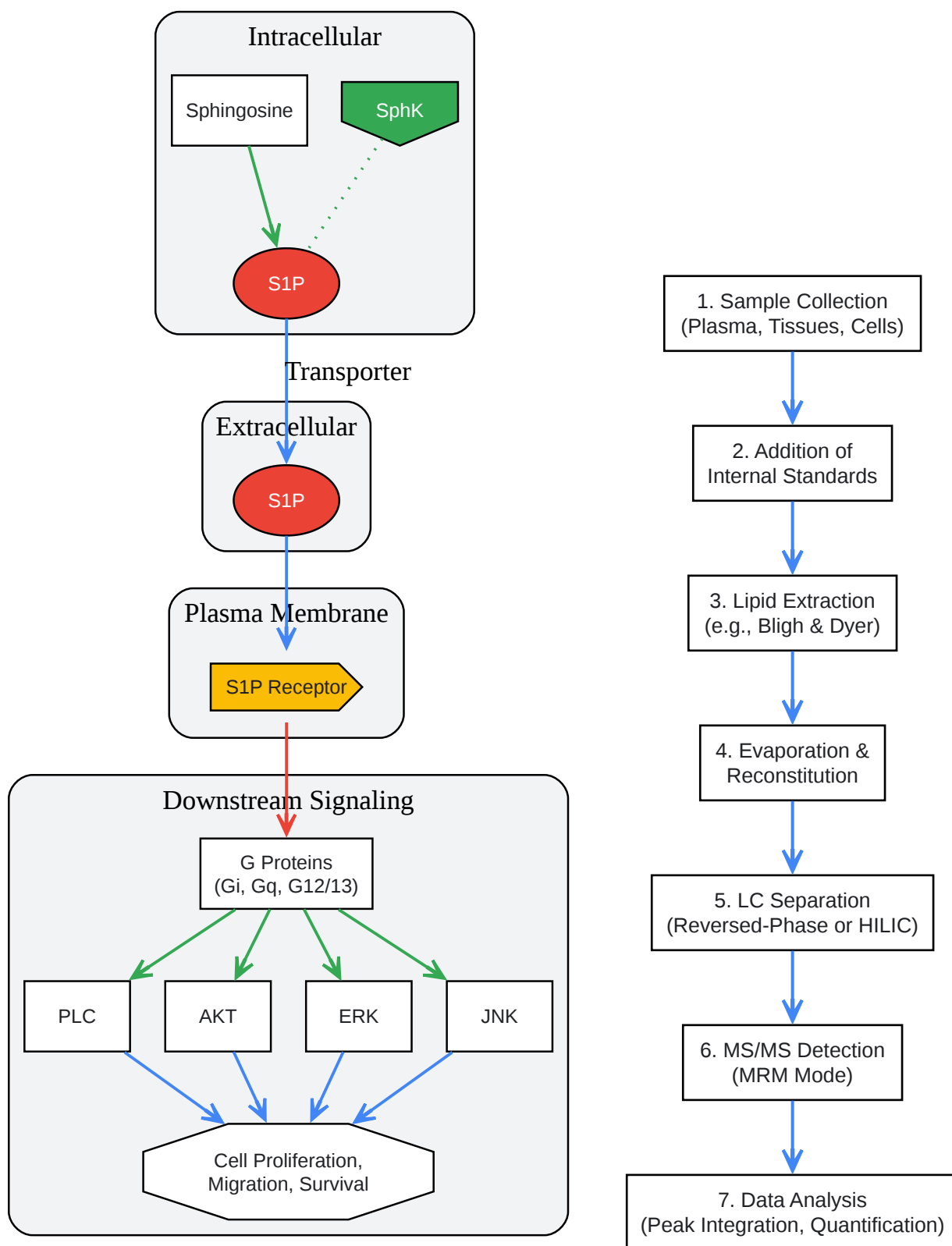
Sphingolipids are a complex class of lipids that serve as both structural components of cell membranes and as critical signaling molecules involved in a myriad of cellular processes, including proliferation, differentiation, apoptosis, and inflammation.[1] Dysregulation of sphingolipid metabolism is implicated in numerous diseases such as cancer, diabetes, neurodegenerative disorders, and lipid storage diseases. Consequently, the accurate profiling and quantification of sphingolipids are paramount for understanding disease pathogenesis and for the development of novel therapeutic interventions.

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for sphingolipid analysis due to its high sensitivity, specificity, and ability to resolve complex lipid mixtures.[2] This document provides detailed application notes and protocols for the metabolic profiling and quantification of various sphingolipid classes from biological matrices.

Key Sphingolipid Signaling Pathway

The sphingolipid metabolic pathway is a complex network of enzymatic reactions that produce a variety of bioactive lipids. Ceramide sits at the center of this pathway, serving as a precursor for the synthesis of more complex sphingolipids like sphingomyelin and glycosphingolipids, or being broken down into sphingosine, which can then be phosphorylated to sphingosine-1-phosphate (S1P).[3][4] The balance between these metabolites, often referred to as the "sphingolipid rheostat," dictates cellular fate.[1]





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- 4. researchgate.net [researchgate.net]
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